

Fenclonine in Combination with Neurochemicals: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: *Fenclonine*

Cat. No.: *B1672495*

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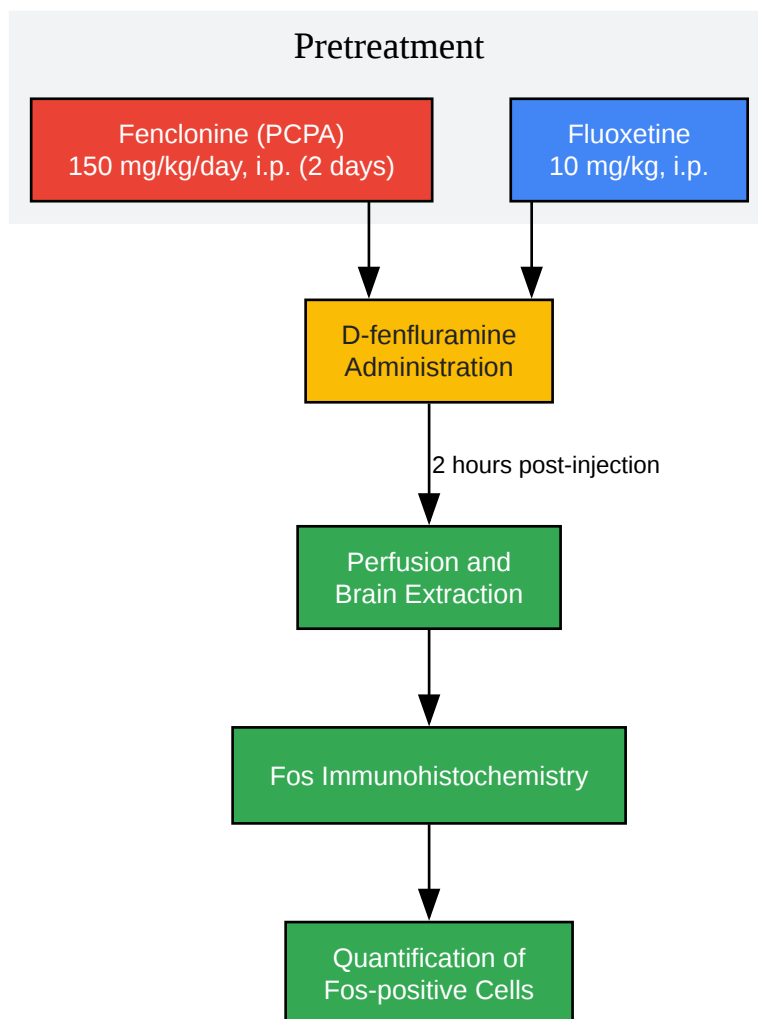
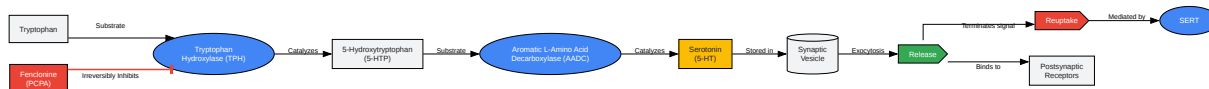
For Researchers, Scientists, and Drug Development Professionals

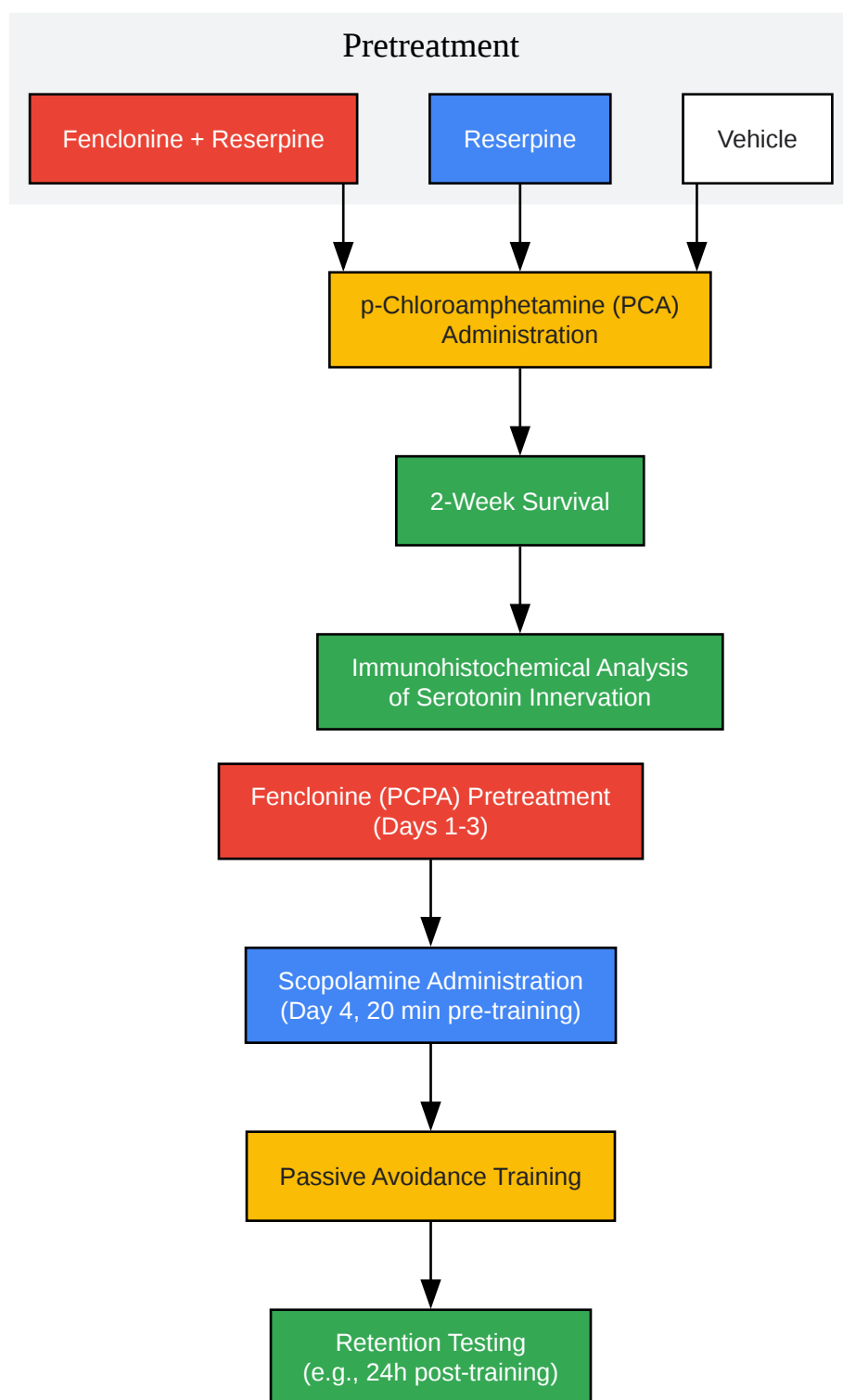
These application notes provide a comprehensive overview of the use of **fenclonine** (p-chlorophenylalanine, PCPA), an irreversible inhibitor of tryptophan hydroxylase, in combination with other neurochemicals in preclinical research. **Fenclonine's** potent and specific depletion of serotonin (5-hydroxytryptamine, 5-HT) makes it a valuable tool for investigating the role of the serotonergic system in various physiological and pathological processes. When used in conjunction with other neuroactive agents, it allows for the elucidation of complex interactions between different neurotransmitter systems.

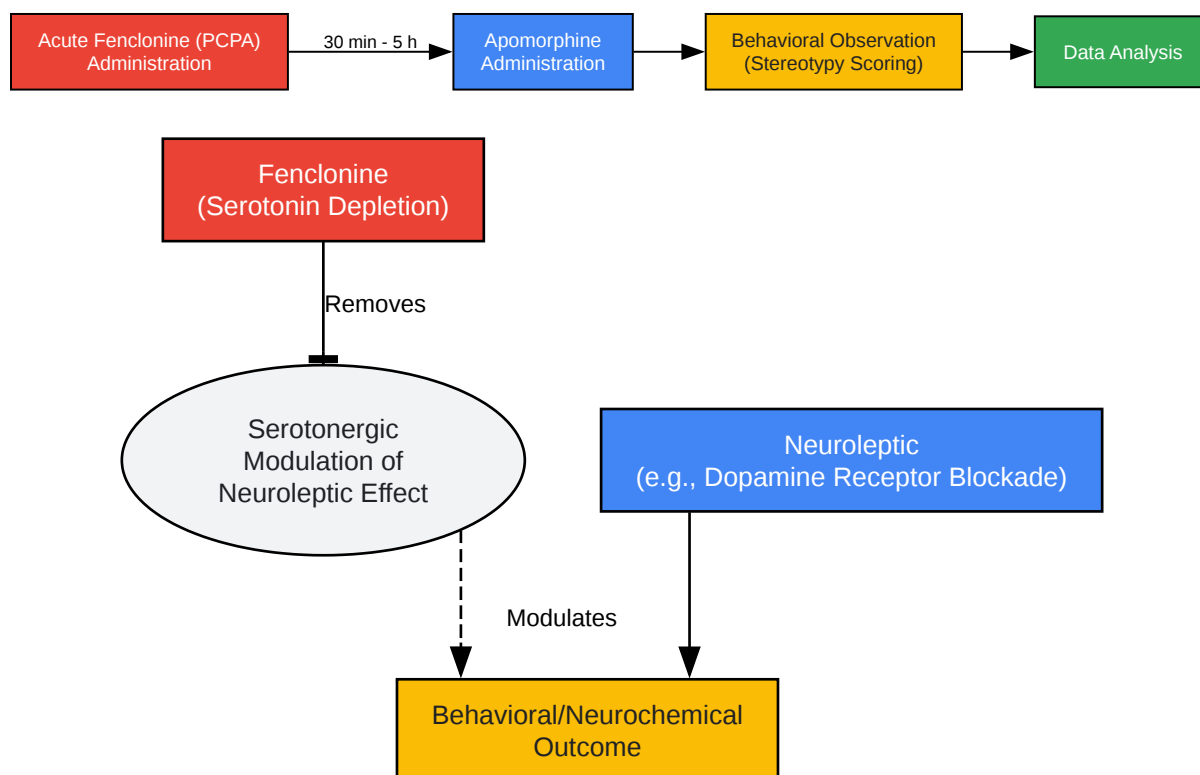
This document details experimental protocols and summarizes key quantitative data from studies combining **fenclonine** with a serotonin reuptake inhibitor (fluoxetine), a vesicular monoamine transporter inhibitor (reserpine), a muscarinic receptor antagonist (scopolamine), and a dopamine receptor agonist (apomorphine).

Key Signaling Pathway: Fenclonine's Mechanism of Action

Fenclonine exerts its effects by irreversibly inhibiting tryptophan hydroxylase, the rate-limiting enzyme in serotonin biosynthesis. This leads to a profound and long-lasting depletion of serotonin in the central nervous system.







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